

Physical properties of tert-butyl 3-methylenepyrrolidine-1-carboxylate (boiling point, density).

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Compound of Interest

Compound Name: *Tert-butyl 3-methylenepyrrolidine-1-carboxylate*

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Technical Guide: Physical Properties of tert-Butyl 3-Methylenepyrrolidine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **tert-butyl 3-methylenepyrrolidine-1-carboxylate**, a key intermediate in the synthesis of various pharmaceutical compounds. This document outlines its boiling point and density, provides detailed experimental protocols for the determination of these properties, and illustrates its role in synthetic chemistry.

Core Physical and Chemical Properties

The key physical characteristics of **tert-butyl 3-methylenepyrrolidine-1-carboxylate** are summarized below. These values are essential for its handling, application in chemical synthesis, and purification processes.

Property	Value	Source
Boiling Point	236.7 ± 29.0 °C (at 760 mmHg)	Predicted[1]
Density	1.01 ± 0.1 g/cm ³	Predicted[1]
Appearance	Colorless to light yellow liquid	[1]
Molecular Formula	C ₁₀ H ₁₇ NO ₂	
Molecular Weight	183.25 g/mol	
Storage	2-8°C	[1]

Experimental Protocols

While specific experimental determinations for **tert-butyl 3-methylenepyrrolidine-1-carboxylate** are not detailed in the available literature, the following sections describe standard and widely accepted methodologies for determining the boiling point and density of liquid organic compounds.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small sample is the capillary method using a Thiele tube.

Apparatus and Materials:

- Thiele tube
- High-temperature oil (e.g., mineral oil or silicone oil)
- Thermometer (calibrated)
- Small test tube (e.g., ignition tube)
- Capillary tube (sealed at one end)

- Bunsen burner or heating mantle
- Sample of **tert-butyl 3-methylenepyrrolidine-1-carboxylate**
- Stand and clamps

Procedure:

- A small amount (approximately 0.5 mL) of the liquid sample is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube is securely attached to a thermometer. The assembly is then clamped and immersed in the oil bath of the Thiele tube, ensuring the sample is level with the thermometer bulb.
- The side arm of the Thiele tube is gently heated, allowing for even heat distribution via convection currents in the oil.
- As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Heating is continued until a continuous and rapid stream of bubbles emerges from the tip of the capillary tube. This indicates that the vapor pressure of the liquid has exceeded the external pressure.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube. At this point, the vapor pressure of the liquid is equal to the atmospheric pressure.

Determination of Density (Gravimetric Method)

The density of a substance is its mass per unit volume. For a liquid like **tert-butyl 3-methylenepyrrolidine-1-carboxylate**, this can be accurately determined by measuring the mass of a known volume.

Apparatus and Materials:

- Analytical balance (accurate to at least 0.001 g)
- Pycnometer or a graduated cylinder (e.g., 10 mL)
- Thermometer
- Sample of **tert-butyl 3-methylenepyrrolidine-1-carboxylate**

Procedure:

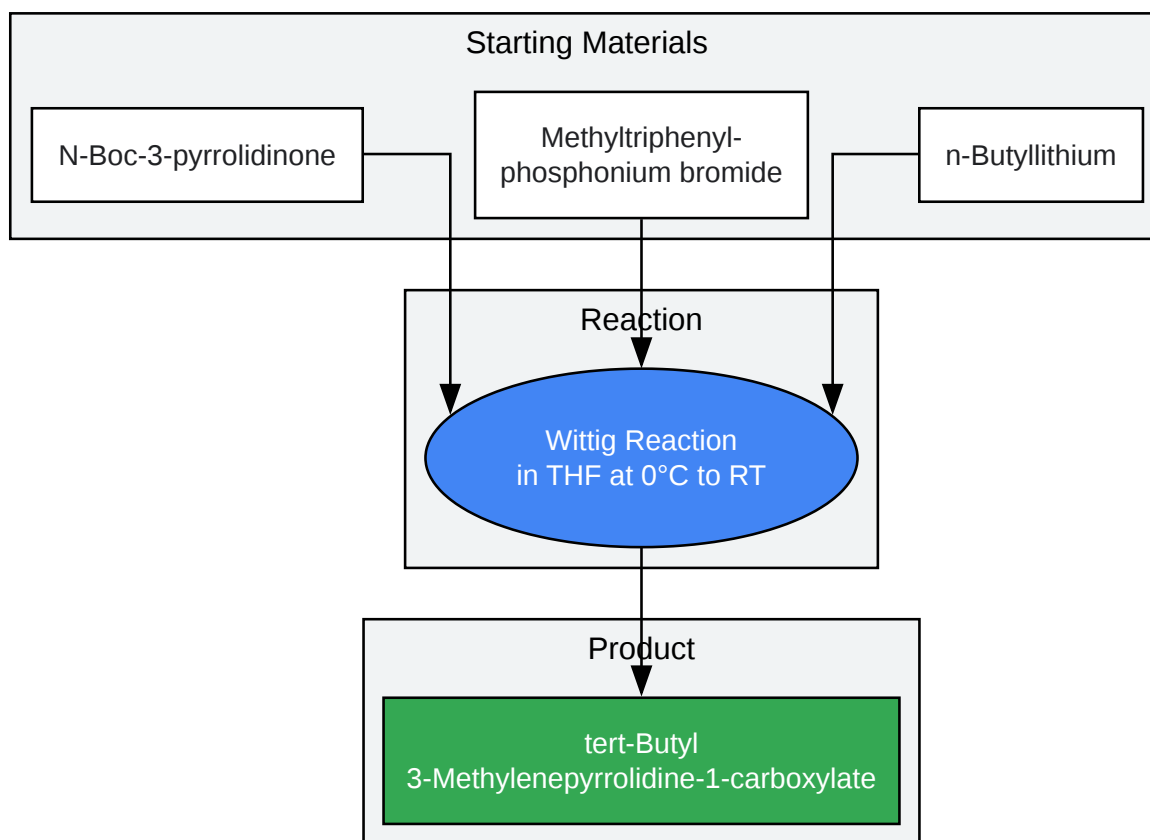
- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
- A specific volume of the liquid sample is carefully transferred into the tared container. The volume should be recorded precisely from the graduations on the cylinder or by filling the pycnometer to its calibrated mark.
- The container with the liquid is then re-weighed to determine the total mass.
- The mass of the liquid is calculated by subtracting the mass of the empty container from the total mass.
- The density is then calculated using the formula: $\text{Density} = \text{Mass of the liquid} / \text{Volume of the liquid}$
- The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.

Synthetic Utility

Tert-butyl 3-methylenepyrrolidine-1-carboxylate is a valuable building block in organic synthesis. It serves as a key intermediate in the preparation of more complex molecules, particularly fluorinated azaheterocycles which are of interest in medicinal chemistry.^{[2][3]} One of its primary applications is in the synthesis of 3-aminomethyl-3-fluoropyrrolidines.

Synthesis of **tert-Butyl 3-Methylenepyrrolidine-1-carboxylate**

The synthesis of the title compound can be achieved via a Wittig reaction, starting from N-Boc-3-pyrrolidinone.[1][2]

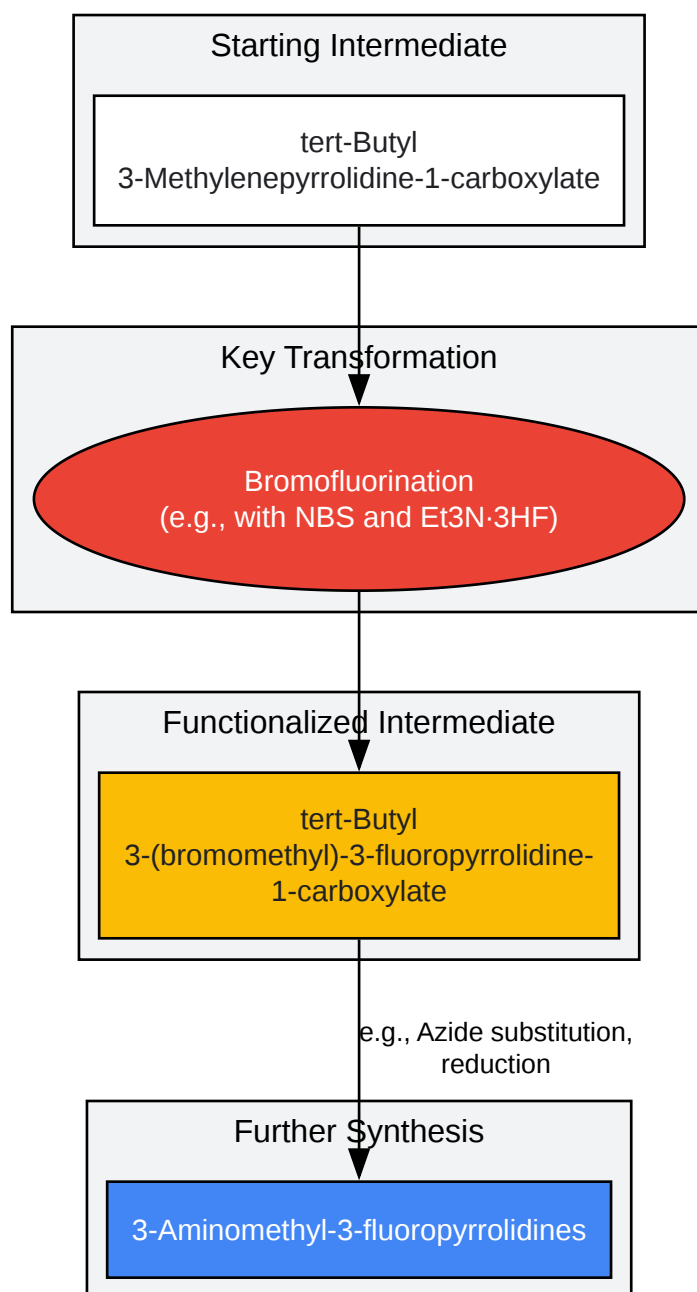


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Caption: Synthesis of **tert-butyl 3-methylenepyrrolidine-1-carboxylate**.

Role as a Synthetic Intermediate

Following its synthesis, **tert-butyl 3-methylenepyrrolidine-1-carboxylate** can undergo further transformations, such as bromofluorination, to introduce functionality that is crucial for the development of pharmaceutical agents.[3]



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Caption: Synthetic utility as an intermediate.

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